

2-Desisopropyl-2-ethyl Ritonavir: Characterization, Formation, and Control

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Compound of Interest

Compound Name: 2-Desisopropyl-2-ethyl Ritonavir

CAS No.: 165315-26-4

Cat. No.: B137741

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Executive Summary

In the high-stakes landscape of antiretroviral drug development, impurity profiling is not merely a compliance checkbox but a critical determinant of drug safety and efficacy. **2-Desisopropyl-2-ethyl Ritonavir** (identified as Impurity I in EP and Impurity F in USP) represents a specific structural analog of Ritonavir where the characteristic isopropyl group on the thiazole ring is replaced by an ethyl group.^{[1][2]}

This guide provides a comprehensive technical analysis of this impurity, detailing its mechanistic origin from starting material contamination, its structural fingerprints in NMR/MS, and a self-validating analytical strategy for its control below ICH Q3A thresholds.^[2]

Identity and Structural Context

Ritonavir is a peptidomimetic HIV protease inhibitor with a complex structure containing two distinct thiazole moieties. The pharmacological activity relies heavily on the spatial arrangement of its side chains, particularly the bulky isopropyl group on the 4-thiazolyl moiety, which contributes to the hydrophobic binding within the protease active site.

The impurity **2-Desisopropyl-2-ethyl Ritonavir** arises when this isopropyl anchor is structurally truncated to an ethyl group.[\[1\]](#)[\[2\]](#)

Attribute	Ritonavir (API)	2-Desisopropyl-2-ethyl Ritonavir (Impurity)
CAS Number	155213-67-5	165315-26-4
Pharmacopeial Ref	N/A	EP Impurity I / USP Impurity F
Molecular Formula		
Molecular Weight	720.95 g/mol	706.92 g/mol (-14 Da)
Key Structural Difference	2-Isopropyl-4-thiazolyl	2-Ethyl-4-thiazolyl
Solubility Profile	High lipophilicity (Class II/IV)	Slightly reduced lipophilicity due to loss

1.1 Structural Visualization

The modification occurs specifically at the 2-position of the thiazole ring involved in the urea linkage.

- Ritonavir:

[\[1\]](#)[\[2\]](#)

- Impurity:

Mechanistic Origin: The "Homologue Error"

Understanding the formation of this impurity requires dissecting the retrosynthetic pathway of Ritonavir. The impurity is process-related, stemming specifically from the quality of the starting materials used to construct the thiazole building block.

2.1 The Hantzsch Thiazole Synthesis

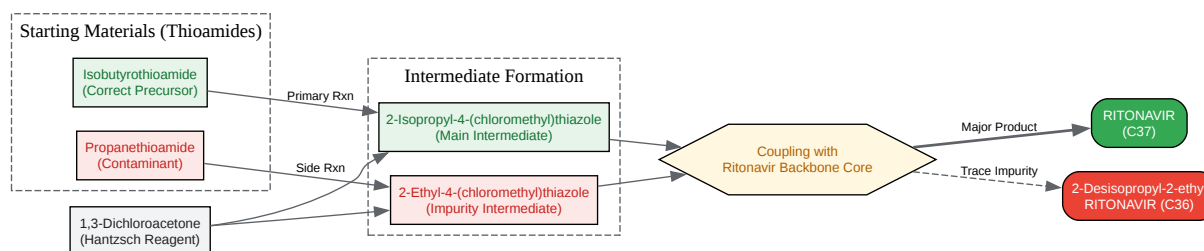
The 2-isopropyl-4-thiazolyl moiety is typically synthesized via a Hantzsch condensation.[1][2]

The key reagents are:

- Thioamide Precursor: 2-Methylpropanethioamide (Isobutyrothioamide).[1][2]
- Alpha-Halo Ketone: 1,3-Dichloroacetone (or equivalent).[1][2]

The Root Cause: If the Isobutyrothioamide starting material is contaminated with Propanethioamide (Thiopropionamide), the condensation reaction will competitively produce the 2-ethyl-4-thiazolyl analog.[1][2] This analog tracks through the subsequent coupling steps (reaction with methylamine, then coupling to the valine-backbone) with similar reactivity to the desired intermediate, making it difficult to purge downstream.

2.2 Pathway Diagram



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Figure 1: Mechanistic pathway showing the propagation of the thioamide contaminant into the final Ritonavir API.

Synthesis and Isolation of Reference Standard

To validate analytical methods, a pure reference standard of the impurity is required. Since isolation from the API is inefficient (due to low abundance), de novo synthesis is the preferred route.

Protocol for Standard Preparation:

- **Precursor Synthesis:** React Propanethioamide with 1,3-dichloroacetone in ethanol at reflux (60-80°C) for 4 hours.
- **Workup:** Concentrate and crystallize to obtain 4-(chloromethyl)-2-ethylthiazole.
- **Amine Formation:** React with methylamine to form (2-ethylthiazol-4-yl)methyl(methyl)amine. [\[1\]](#)[\[2\]](#)
- **Coupling:** React this amine with the activated carbonate derivative of the Ritonavir core backbone (e.g., the p-nitrophenyl carbonate intermediate).
- **Purification:** Purify via Preparative HPLC (C18 column, ACN/Water gradient) to >98% purity.
- **Validation:** Confirm structure via ¹H-NMR (observe ethyl quartet/triplet) and MS (m/z 707.3 [M+H]⁺).

Analytical Strategy: Detection and Control

The structural similarity between Ritonavir and this impurity (homologues) presents a separation challenge. Reverse-Phase HPLC (RP-HPLC) is the gold standard.[\[1\]](#)[\[2\]](#)

4.1 Critical Spectral Identification (NMR)

Differentiation relies on the alkyl signals on the thiazole ring.

Feature	Ritonavir (Isopropyl)	Impurity (Ethyl)
Methine/Methylene	Septet at	Quartet at
	~3.3 ppm (1H)	~2.9 ppm (2H)
Methyl Group	Doublet at	Triplet at
	~1.36 ppm (6H)	~1.30 ppm (3H)

4.2 Validated HPLC Method Conditions

This method is designed to separate the "Critical Pair" (Ritonavir and Impurity F/I).

- Column: C18 Stationary Phase (e.g., Zorbax SB-C18 or equivalent), 4.6 x 150 mm, 3.5 μ m or 5 μ m.[2]
- Mobile Phase A: Phosphate Buffer (0.05 M, pH 4.0).[2]
- Mobile Phase B: Acetonitrile (ACN).[2]
- Flow Rate: 1.0 mL/min.[3][4][5]
- Detection: UV at 240 nm (Thiazole absorption max).[2]
- Column Temp: 35°C.

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase
0.0	65	35	Equilibration
20.0	45	55	Elution of Impurities
35.0	20	80	Wash

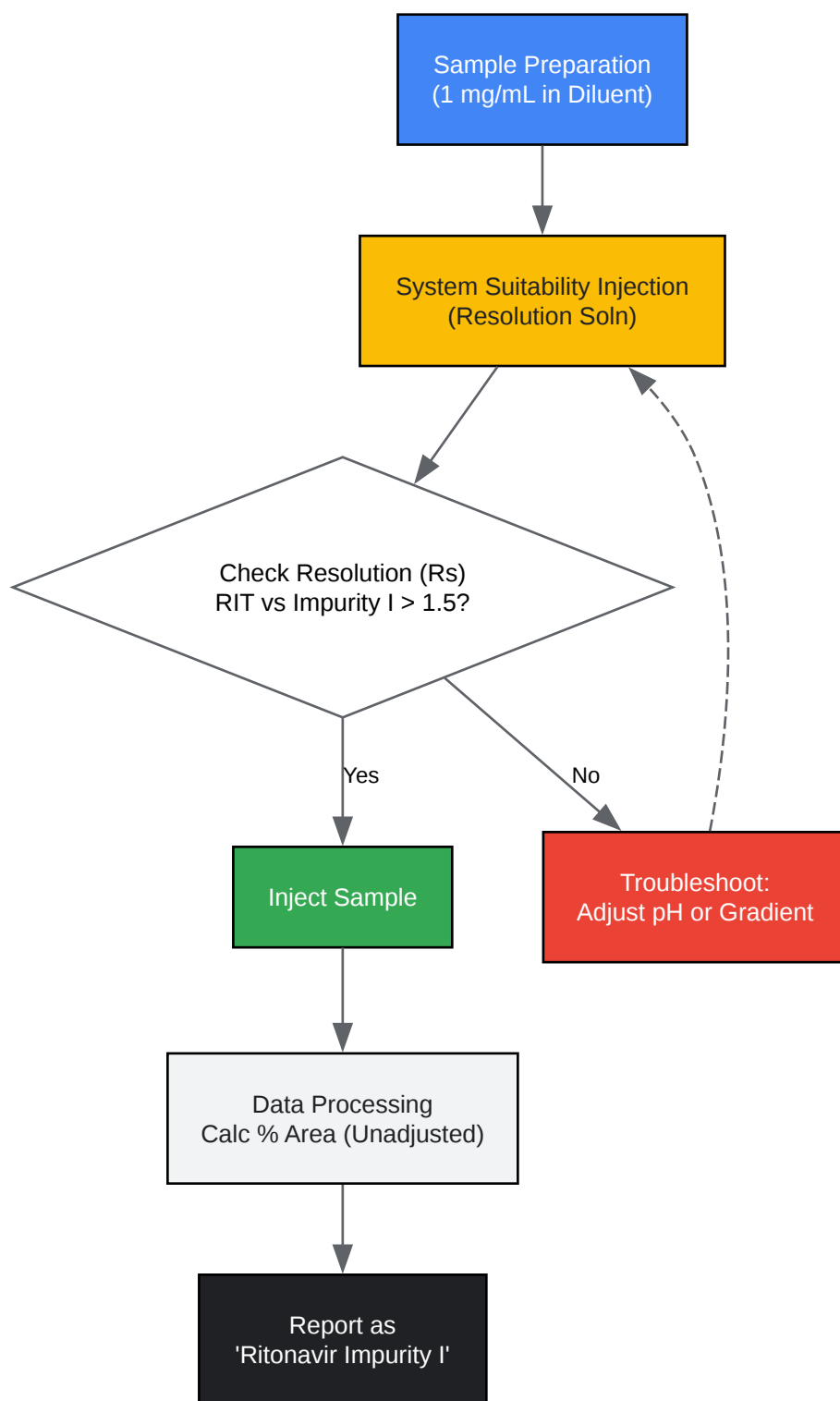
| 40.0 | 65 | 35 | Re-equilibration |[1][2]

Performance Criteria:

- Relative Retention Time (RRT): The impurity typically elutes before Ritonavir (more polar due to smaller alkyl chain).[2]
 - Note: Pharmacopeial RRTs vary by specific method. In EP methods, Impurity I often appears at RRT ~0.85-0.90 relative to Ritonavir.[1][2]
- Resolution (

): Must be > 1.5 between Impurity I and Ritonavir.

4.3 Analytical Workflow Diagram



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Figure 2: Self-validating analytical workflow for routine release testing.

Regulatory Implications (ICH Q3A)

As a Specified Impurity, **2-Desisopropyl-2-ethyl Ritonavir** must be controlled within strict limits.^{[1][2]}

- Reporting Threshold: 0.05%
- Identification Threshold: 0.10%
- Qualification Threshold: 0.15% (or 1.0 mg/day intake, whichever is lower).

Control Strategy: To ensure the final API meets the <0.15% limit, the Propanethioamide content in the Isobutyrothioamide starting material should be controlled to <0.10% (accounting for the near 1:1 reaction conversion rate).

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